

Part 1: Operational Handling & Experimental Workflow

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Compound of Interest

Compound Name: 2-Chloropropane-d7

CAS No.: 55956-02-0

Cat. No.: B1612503

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When utilizing **2-Chloropropane-d7** in the laboratory, operational controls must mitigate both its high vapor pressure and its low flash point.

Step-by-Step Handling Protocol:

- Environmental Control: Conduct all transfers and reactions within a certified, properly functioning chemical fume hood[5][6].
 - Causality: **2-Chloropropane-d7** vapors are heavier than air and act as a central nervous system depressant. High concentrations can cause narcotic effects, disorientation, and chemical pneumonitis if aspirated[3][4].
- Ignition Mitigation: Ground and bond all receiving vessels during transfer[4].
 - Causality: As a highly flammable liquid, the friction of pouring can generate static electricity, which is sufficient to ignite its vapors[1][4].
- PPE Selection: Equip personnel with solvent-resistant gloves (e.g., Viton or Silver Shield), a flame-resistant lab coat, and chemical splash goggles[7][8]. Standard nitrile gloves offer poor

permeation resistance to halogenated organics.

- Vapor Sealing: Seal containers immediately after dispensing[6].
 - Self-Validating Check: After capping, perform a visual inspection of the threads and a gentle tilt-test to confirm a vapor-tight seal, ensuring zero fugitive emissions into the laboratory environment.

Part 2: The Mechanistic Imperative for Waste Segregation

The most critical aspect of **2-Chloropropane-d7** disposal is its strict segregation into a dedicated Halogenated Waste stream[3][9].

Why Segregate? The Causality of Destruction: Halogenated solvents cannot be disposed of via standard fuel blending or conventional incineration[10][11]. When combusted, the carbon-chlorine bonds break, and the chlorine reacts to form hydrochloric acid (HCl) gas. Furthermore, incomplete combustion of halogenated organics can synthesize highly toxic polychlorinated dibenzo-p-dioxins and furans[12][13].

To prevent this, halogenated waste must be routed to specialized rotary kiln incinerators operating at extreme temperatures (≥ 1100 °C for at least two seconds) equipped with caustic scrubbers to neutralize the acidic exhaust[12][13]. Mixing **2-Chloropropane-d7** with non-halogenated waste unnecessarily increases the volume of waste requiring this expensive, high-energy destruction pathway, exponentially increasing disposal costs[9].

Container Compatibility:

- Do Use: High-Density Polyethylene (HDPE) carboys or heavy-duty glass bottles[6].
- Do NOT Use: Metal safety cans[5].
- Causality: Over time and in the presence of trace moisture, halogenated solvents can slowly dissociate to produce hydrochloric acid, which will aggressively corrode metal containers from the inside out, leading to catastrophic primary containment failure[5].

Part 3: Step-by-Step Disposal Procedures

Every waste generation event must follow a self-validating documentation loop to ensure regulatory compliance (e.g., EPA RCRA standards).

- Container Preparation: Select an intact HDPE or glass container.
 - Validation: Verify the recycling triangle on the bottom of the plastic container reads "2" (HDPE) before use.
- Initial Labeling: Before the first drop of **2-Chloropropane-d7** is added, affix a [5]. Check the boxes for "Halogenated Solvents", "Flammable", and "Toxic"[6]. Write the full chemical name: **2-Chloropropane-d7**. Do not use abbreviations[3].
- Accumulation: Store the container in a designated Satellite Accumulation Area (SAA) within the same laboratory[6]. Place the primary container inside a secondary containment bin (e.g., a polyethylene tray)[5].
- Volume Management: Never fill the container past 3/4 capacity (leave at least 1 inch of headspace) to allow for vapor expansion due to temperature fluctuations[6][7].
- EHS Collection: Once the 3/4 threshold is reached, or the container has been open for 6 months, securely tighten the cap and submit an online chemical waste collection request to your institution's Environmental Health and Safety (EHS) department[5][9].
 - Self-Validating Check: Cross-reference the total volume documented on the Hazardous Waste Tag with the visual liquid level in the container. The documented additions must equal the physical volume before EHS handoff.

Part 4: Emergency Spill Response

In the event of a **2-Chloropropane-d7** spill outside of a fume hood:

- Evacuate & Isolate: Immediately extinguish all open flames, turn off heat sources, and evacuate the immediate area[4][14].
- Containment: If trained and wearing appropriate PPE, contain the spill using inert, non-combustible absorbents (e.g., dry earth, sand, or specialized spill pads)[4][6]. Never use

combustible materials like sawdust.

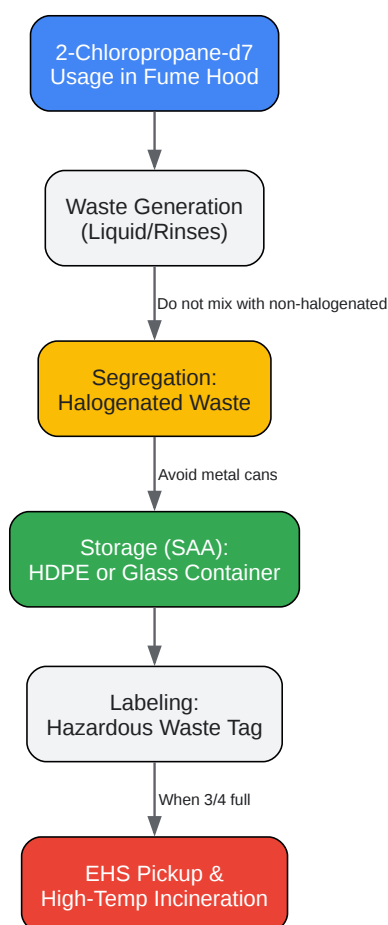
- Collection: Use non-sparking tools to sweep up the saturated absorbent[4]. Place it in a compatible, sealable container, label it as hazardous waste, and request an emergency EHS pickup[6].

Part 5: Quantitative Data & Regulatory Codes

Summarized below are the critical physical, hazard, and regulatory metrics required for the compliant management of **2-Chloropropane-d7**.

Property / Specification	Data / Regulatory Code
Chemical Name	2-Chloropropane-d7 (Isopropyl chloride-d7)
CAS Number	55956-02-0 (Labeled) / 75-29-6 (Unlabeled)[1] [2]
EPA Waste Code	D001 (Ignitability characteristic)[15]
GHS Hazard Classes	Flam. Liq. 1/2, Acute Tox. 4 (Oral, Dermal, Inhalation)[1]
Primary Storage Material	HDPE (Plastic #2) or Glass[6]
Incompatible Storage	Metal cans, Oxidizing agents, Strong acids/bases[5][15]
Required Destruction Temp	≥ 1100 °C (High-Temperature Rotary Kiln Incineration)[13]

Part 6: Disposal Workflow Visualization



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Lifecycle and disposal workflow for **2-Chloropropane-d7**, highlighting critical segregation steps.

References

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